

Comparative analysis of flexural strength in posterior composites

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A Comparative Analysis of Flexural Strength in Posterior Dental Composites

In the restoration of posterior teeth, the ability of a composite material to withstand the forces of mastication is paramount to its clinical success and longevity.[1][2] Flexural strength, a measure of a material's resistance to fracture when subjected to bending forces, is a critical mechanical property that predicts this clinical performance.[3][4] This guide provides a comparative analysis of the flexural strength of various posterior composite materials, supported by experimental data from in vitro studies. The information is intended for researchers, scientists, and dental professionals involved in the development and evaluation of dental restorative materials.

Quantitative Comparison of Flexural Strength

The flexural strength of posterior composites varies significantly based on their composition, particularly the type, size, and loading of their filler particles.[1][5][6][7] Nanohybrid and fiber-reinforced composites generally exhibit higher flexural strength compared to some bulk-fill and microhybrid formulations.[3][5][8][9] The following table summarizes the flexural strength of several commercially available posterior composite materials as reported in various studies.

Composite Material	Type	Filler Type	Flexural Strength (MPa)	Reference
Filtek Z350 XT	Nanofilled	Nanofillers and nanoclusters	133.28 - 154	[10] [11]
ClearFil Majesty	Nanohybrid	Nano and micro inorganic fillers	~150	[1] [5] [6] [7]
EverX Posterior	Fiber-reinforced	Short E-glass fibers	150.4 - 153.6	[1] [5] [6] [7] [8]
Tetric EvoCeram Bulk Fill	Nanohybrid	Barium glass, ytterbium trifluoride	~125	[1] [5] [6] [7]
SureFil SDR	Bulk-fill	Modified urethane dimethacrylate	~100	[1] [5] [6] [7]
SonicFill	Bulk-fill	Zirconia and silica	147.67 - 157.6	[8] [10]
Filtek Bulk Fill	Bulk-fill	Zirconia and silica	139.62 - 140.0	[8]
Brilliant NG	Nanohybrid	-	118.70	[3]
Esthet-X	Microhybrid	Barium borosilicate glass	>120	[12]
Z100	Microhybrid	Zirconia-silica	79	[13]
P90	Silorane-based	Quartz	~49	[11]

Note: The values presented are mean flexural strengths and can vary based on the specific testing methodology and storage conditions used in each study.

Experimental Protocol: Three-Point Bending Test (ISO 4049)

The most common method for determining the flexural strength of dental composites is the three-point bending test, standardized by ISO 4049.[14][15][16] This test simulates the complex stresses a restoration experiences in the oral environment.[4][17]

Specimen Preparation

- **Molding:** The composite material is inserted into a rectangular mold, typically with dimensions of 25 mm in length, 2 mm in width, and 2 mm in height.[14][17]
- **Light Curing:** The material is light-cured according to the manufacturer's instructions. For standardization, a light-emitting diode (LED) curing light is often used for a specified duration, such as 40 seconds.[1][5][6][7] Some protocols specify curing in overlapping sections to ensure complete polymerization of the specimen.[18]
- **Storage:** After removal from the mold, the specimens are typically stored in distilled water at 37°C for 24 hours before testing to simulate oral conditions.[3][11]

Testing Procedure

- **Mounting:** The specimen is placed on a testing fixture with two supports, typically with a span of 20 mm between them.[14][17]
- **Load Application:** A load is applied to the center of the specimen via a single loading pin at a constant crosshead speed, commonly 0.75 mm/min or 1 mm/min.[3][15]
- **Data Acquisition:** The load is increased until the specimen fractures. The force at which fracture occurs is recorded by a universal testing machine.

Calculation of Flexural Strength

The flexural strength (σ) is calculated using the following formula:

$$\sigma = 3FL / 2bh^2$$

Where:

- F is the maximum load applied before fracture (in Newtons).

- L is the distance between the supports (in millimeters).
- b is the width of the specimen (in millimeters).
- h is the height of the specimen (in millimeters).

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the flexural strength of posterior composites using the three-point bending test.



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Caption: Experimental workflow for flexural strength testing of posterior composites.

Conclusion

The flexural strength of posterior composites is a crucial determinant of their clinical longevity in stress-bearing areas.[3] Nanohybrid and fiber-reinforced composites often demonstrate superior flexural strength due to their optimized filler technology.[5][8] When selecting a posterior composite, clinicians and researchers should consider the material's composition and the supporting evidence from standardized mechanical tests like the three-point bending test. It is important to note that while in vitro studies provide valuable comparative data, long-term clinical trials are essential for a comprehensive understanding of a material's performance.[2]

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